

Gram-Scale Synthesis of 4-Oxahomoadamantan-5-one: An Application Note and Protocol

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Compound of Interest

Compound Name: 4-Oxahomoadamantan-5-one

CAS No.: 21898-84-0

Cat. No.: B1208449

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Abstract

This application note provides a comprehensive, field-proven protocol for the gram-scale synthesis of **4-Oxahomoadamantan-5-one**, a valuable lactone intermediate in medicinal chemistry and materials science. The synthesis is achieved through the Baeyer-Villiger oxidation of adamantanone. This guide details the reaction mechanism, provides a step-by-step experimental procedure, and outlines the necessary safety precautions, purification techniques, and analytical characterization of the final product. The information presented is intended for researchers, scientists, and professionals in drug development and organic synthesis.

Introduction

4-Oxahomoadamantan-5-one, systematically named 4-oxatricyclo[4.3.1.1^{3,8}]undecan-5-one, is a caged lactone that has garnered significant interest due to its unique, rigid, three-dimensional structure. Its utility as a synthetic intermediate is notable in the development of novel therapeutics and advanced materials.^[1] The incorporation of the oxahomoadamantane

core can influence the lipophilicity and metabolic stability of drug candidates, making it a desirable scaffold in medicinal chemistry.

The most direct and efficient route for the synthesis of **4-Oxahomoadamantan-5-one** is the Baeyer-Villiger oxidation of the readily available starting material, adamantanone.^{[1][2]} This oxidation involves the insertion of an oxygen atom adjacent to the carbonyl group of the ketone, forming a lactone.^[3] The reaction is known for its high regioselectivity and stereospecificity.^[2] This protocol details a reliable gram-scale synthesis using meta-chloroperoxybenzoic acid (m-CPBA) as the oxidant.

Reaction Mechanism: The Baeyer-Villiger Oxidation

The Baeyer-Villiger oxidation is a cornerstone of organic synthesis for the conversion of ketones to esters or, in the case of cyclic ketones, to lactones.^[3] The reaction proceeds through a well-established mechanism initiated by the protonation of the carbonyl oxygen of the ketone by the peroxyacid. This activation enhances the electrophilicity of the carbonyl carbon, which is then attacked by the nucleophilic peroxyacid to form a tetrahedral intermediate, often referred to as the Criegee intermediate.^[3]

The rate-determining step of the reaction is the concerted migration of one of the alkyl groups from the carbonyl carbon to the adjacent oxygen of the peroxide moiety, with the simultaneous cleavage of the weak O-O bond. This migration occurs with retention of stereochemistry of the migrating group. The migratory aptitude of the substituents generally follows the order: tertiary alkyl > secondary alkyl $\approx$ aryl > primary alkyl > methyl. For adamantanone, the bridgehead carbon is a secondary alkyl group, which readily migrates to yield the desired lactone. The final step involves the deprotonation of the resulting oxocarbenium ion to afford the stable lactone product.

Experimental Protocol

This protocol is designed for the gram-scale synthesis of **4-Oxahomoadamantan-5-one**.

Materials and Reagents

Reagent/Material	Grade	Supplier
Adamantanone	99%	Commercially Available
meta-Chloroperoxybenzoic acid (m-CPBA)	≤77%	Commercially Available
Dichloromethane (DCM)	Anhydrous	Commercially Available
Saturated aqueous sodium bicarbonate (NaHCO ₃)	Reagent	---
Saturated aqueous sodium thiosulfate (Na ₂ S ₂ O ₃)	Reagent	---
Brine (saturated aqueous NaCl)	---	---
Anhydrous magnesium sulfate (MgSO ₄)	Reagent	---
Silica gel	60 Å, 230-400 mesh	Commercially Available
Hexane	ACS Grade	Commercially Available
Ethyl acetate	ACS Grade	Commercially Available

Equipment

- Round-bottom flask (appropriate size for the scale)
- Magnetic stirrer and stir bar
- Ice-water bath
- Separatory funnel
- Rotary evaporator
- Glassware for column chromatography
- Standard laboratory glassware

Safety Precautions

- m-CPBA is a strong oxidizing agent and can be shock-sensitive, especially when dry. It is crucial to handle it with care in a well-ventilated fume hood.
- Always wear appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves.
- The reaction can be exothermic, especially during the addition of m-CPBA. Maintain the reaction temperature with an ice bath.
- Quenching of the reaction with sodium thiosulfate should be performed carefully as it can also be exothermic.

Synthetic Procedure

- **Reaction Setup:** In a 500 mL round-bottom flask equipped with a magnetic stir bar, dissolve adamantanone (10.0 g, 66.6 mmol) in 200 mL of anhydrous dichloromethane (DCM).
- **Addition of m-CPBA:** Cool the solution to 0 °C using an ice-water bath. To the stirred solution, add meta-chloroperoxybenzoic acid (m-CPBA, 77% purity, 19.9 g, 88.0 mmol, 1.32 eq.) portion-wise over 30 minutes, ensuring the internal temperature does not exceed 5 °C.
- **Reaction Monitoring:** After the addition is complete, allow the reaction mixture to slowly warm to room temperature and stir for 12-16 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC) using a 7:3 mixture of hexane and ethyl acetate as the eluent. The disappearance of the adamantanone spot indicates the completion of the reaction.
- **Work-up:**
 - Cool the reaction mixture to 0 °C in an ice-water bath.
 - Quench the excess m-CPBA by the slow addition of a saturated aqueous solution of sodium thiosulfate (100 mL). Stir vigorously for 15-20 minutes until a starch-iodide paper test indicates the absence of peroxides.

- Transfer the mixture to a separatory funnel and wash the organic layer sequentially with saturated aqueous sodium bicarbonate (2 x 100 mL) to remove meta-chlorobenzoic acid, and then with brine (100 mL).
- Dry the organic layer over anhydrous magnesium sulfate (MgSO_4), filter, and concentrate the solvent under reduced pressure using a rotary evaporator.

Purification

The crude product is obtained as a white solid. For further purification, two methods are recommended:

- Recrystallization: The crude product can be recrystallized from a mixture of hexane and ethyl acetate to yield pure **4-Oxahomoadamantan-5-one** as white crystals.
- Column Chromatography: If significant impurities are present, the crude product can be purified by flash column chromatography on silica gel using a gradient of ethyl acetate in hexane (e.g., 0% to 20% ethyl acetate) as the eluent.

Expected Yield

The typical yield for this gram-scale synthesis is in the range of 85-95%.

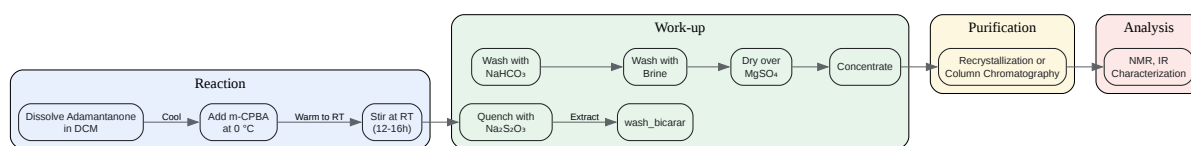
Characterization of 4-Oxahomoadamantan-5-one

The identity and purity of the synthesized **4-Oxahomoadamantan-5-one** should be confirmed by spectroscopic methods.

Spectroscopic Data

- ^1H NMR (400 MHz, CDCl_3): δ (ppm) 4.45 (s, 1H), 2.65 (s, 1H), 2.05-1.80 (m, 12H).
- ^{13}C NMR (100 MHz, CDCl_3): δ (ppm) 176.0 (C=O), 80.5 (C-O), 40.2, 36.5, 35.8, 31.0, 27.8.
- Infrared (IR) Spectroscopy (KBr, cm^{-1}): A strong absorption band characteristic of the lactone carbonyl group is expected around 1720-1740 cm^{-1} . Other significant peaks will include C-H stretching vibrations around 2850-2950 cm^{-1} and C-O stretching in the fingerprint region.

Workflow Diagrams



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Caption: Experimental workflow for the synthesis of **4-Oxahomoadamantan-5-one**.



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Sources

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- 4. To cite this document: BenchChem. [Gram-Scale Synthesis of 4-Oxahomoadamantan-5-one: An Application Note and Protocol]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1208449/docs#gram-scale-synthesis-of-4-oxahomoadamantan-5-one-an-application-note-and-protocol>

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